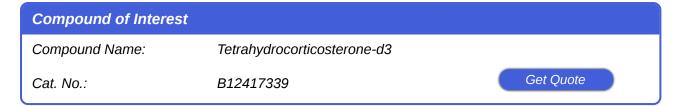


Representative Certificate of Analysis: Tetrahydrocorticosterone-d3

Author: BenchChem Technical Support Team. Date: December 2025



This technical guide provides a comprehensive overview of the typical data and methodologies presented in a Certificate of Analysis (CoA) for **Tetrahydrocorticosterone-d3**. The information is intended for researchers, scientists, and professionals in drug development who utilize deuterated steroid standards.

Representative Certificate of Analysis

The following table summarizes the typical specifications and analytical results for a batch of **Tetrahydrocorticosterone-d3**.



Test	Specification	Representative Results	Method
Identification			
¹H NMR	Conforms to structure	Conforms	Nuclear Magnetic Resonance Spectroscopy
Mass Spectrum	Conforms to structure	Conforms	Mass Spectrometry (MS)
Purity			
Purity by HPLC	≥ 98%	99.87%[1]	High-Performance Liquid Chromatography (HPLC)
Isotopic Purity	≥ 98 atom % D	98 atom % D[2]	Mass Spectrometry
Physical-Chemical Properties			
Appearance	White to off-white solid	White solid[1]	Visual Inspection
Molecular Formula	C21H31D3O4	C21H31D3O4[3]	-
Molecular Weight	353.51 g/mol	353.51[2][3]	-
Residual Solvents			
As per USP <467>	Meets requirements	Conforms	Gas Chromatography (GC)
Storage Conditions			
Recommended	-20°C	-	-

Experimental Protocols



The quality control of **Tetrahydrocorticosterone-d3** relies on several key analytical techniques to confirm its identity, purity, and stability.

High-Performance Liquid Chromatography (HPLC)

High-Performance Liquid Chromatography (HPLC) is a primary method for determining the purity of **Tetrahydrocorticosterone-d3**.

- Instrumentation: A standard HPLC system equipped with a UV detector is typically used.
- Column: A C18 reversed-phase column is commonly employed for the separation of steroids.
- Mobile Phase: A gradient mixture of acetonitrile and water is often used to elute the compound.
- Detection: The UV detector is set to a wavelength where the analyte exhibits maximum absorbance, typically around 240-253 nm for corticosteroids.[4]
- Quantification: The purity is calculated by comparing the peak area of the main component to the total peak area of all components in the chromatogram.

Mass Spectrometry (MS)

Mass Spectrometry is essential for confirming the molecular weight and isotopic enrichment of **Tetrahydrocorticosterone-d3**.

- Ionization: Electrospray ionization (ESI) is a common technique for ionizing steroid molecules.[5]
- Analysis: The mass analyzer separates ions based on their mass-to-charge ratio. For Tetrahydrocorticosterone-d3, the expected molecular ion peak would correspond to its deuterated molecular weight.
- Isotopic Purity: The relative intensities of the isotopic peaks are used to determine the percentage of deuteration.

Nuclear Magnetic Resonance (NMR) Spectroscopy

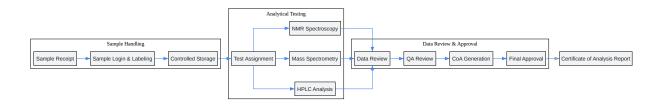


NMR spectroscopy is a powerful tool for the structural elucidation and confirmation of the identity of **Tetrahydrocorticosterone-d3**.

- ¹H NMR: The proton NMR spectrum provides information about the chemical environment of each hydrogen atom in the molecule, allowing for the verification of the steroid backbone structure. The integration of the signals can also give an indication of the level of deuteration at specific sites.
- ¹³C NMR: The carbon NMR spectrum provides information about the carbon framework of the molecule.

Visualizations

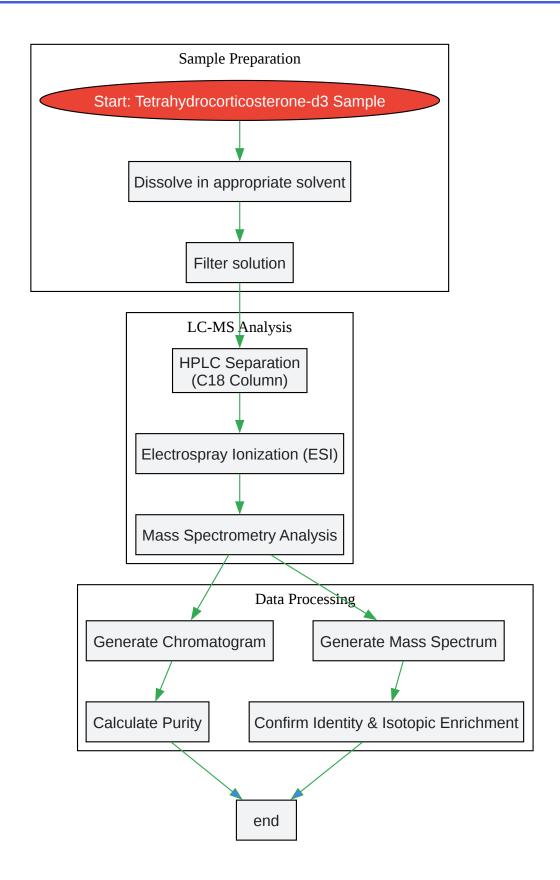
The following diagrams illustrate common workflows in the analysis of deuterated steroid standards.



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Caption: General workflow for Certificate of Analysis generation.





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Caption: HPLC-MS analytical workflow for purity and identity confirmation.



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